

Application Notes and Protocols: PROTAC BRM Degradar-1 Western Blot Protocol

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Compound of Interest

Compound Name: PROTAC BRM degrader-1

Cat. No.: B12362623

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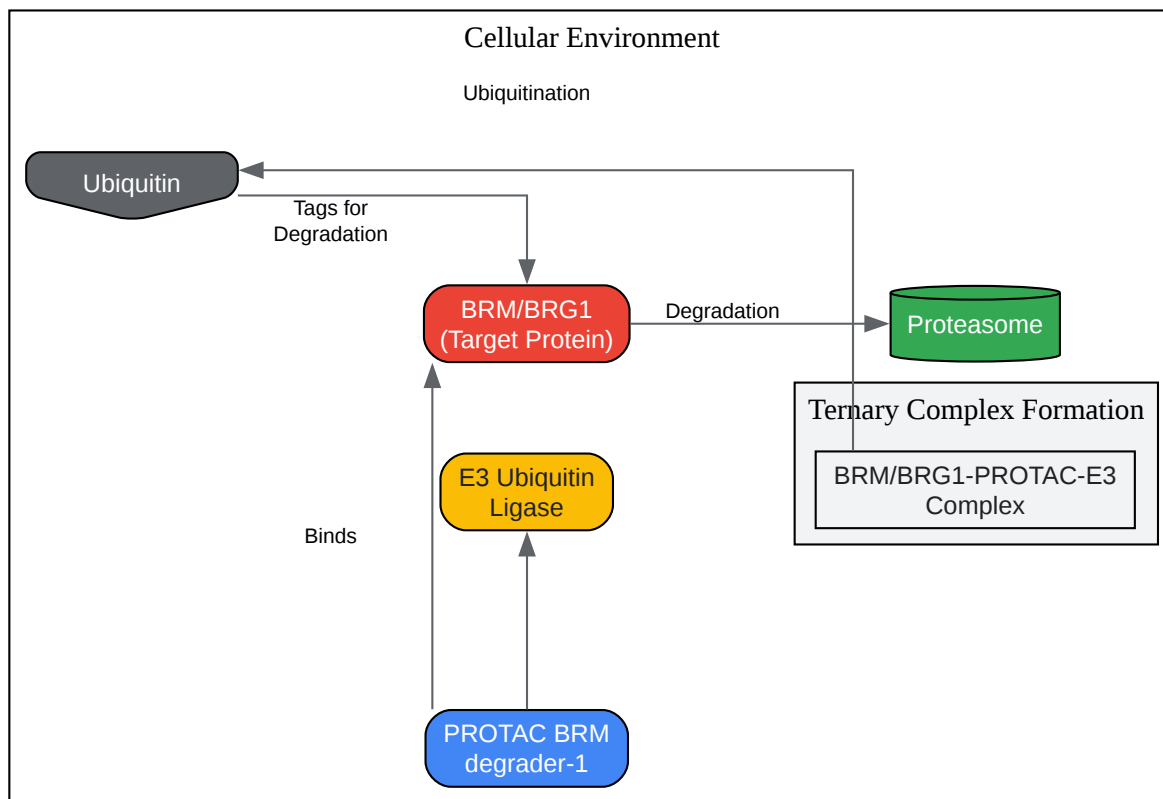
This document provides a detailed protocol for performing a Western blot analysis to evaluate the efficacy of **PROTAC BRM degrader-1**. This proteolysis-targeting chimera (PROTAC) induces the degradation of the BRM (SMARCA2) and BRG1 (SMARCA4) proteins, key components of the SWI/SNF chromatin remodeling complex.^{[1][2][3][4][5]} Western blotting is a crucial technique to quantify the reduction in target protein levels following treatment with the degrader.^{[6][7][8]}

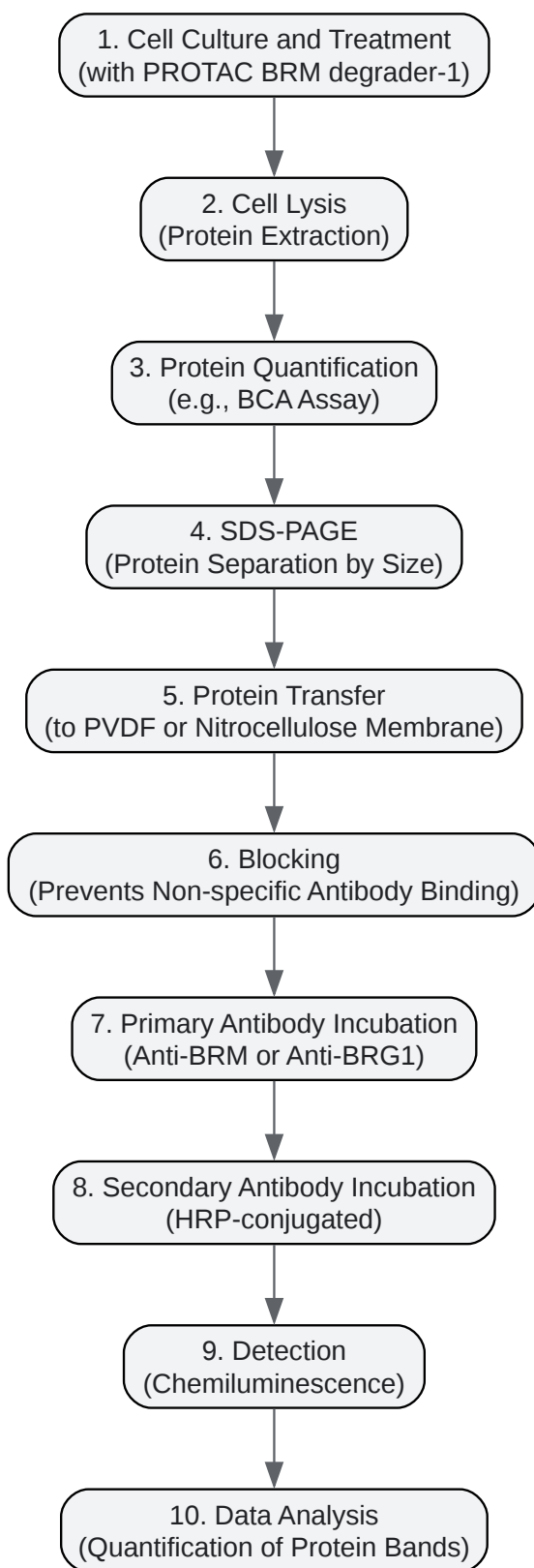
Mechanism of Action

PROTAC BRM degrader-1 is a heterobifunctional molecule designed to simultaneously bind to the target proteins (BRM/BRG1) and an E3 ubiquitin ligase.^{[9][10]} This proximity induces the ubiquitination of BRM and BRG1, marking them for degradation by the proteasome.^{[9][11]} The result is a decrease in the cellular levels of these proteins, which can be visualized and quantified by Western blot.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of PROTAC-mediated degradation and the experimental workflow for the Western blot protocol.





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